

# Introduction: The Physicochemical Keys to Environmental Persistence

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## Compound of Interest

Compound Name: 3,3',5,5'-Tetrachlorobiphenyl

CAS No.: 12672-29-6

Cat. No.: B165810

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Polychlorinated biphenyls (PCBs) are a class of 209 synthetic organic chemicals, known as congeners, that were widely used in industrial applications for their chemical stability and insulating properties.[1][2] Despite a manufacturing ban in many countries since the 1970s, their resistance to degradation has led to their status as persistent organic pollutants (POPs). [3][4] Understanding the environmental fate and transport of these compounds is critical for risk assessment and remediation.

This guide focuses on a specific congener, PCB 80 (**3,3',5,5'-Tetrachlorobiphenyl**), and two of its most crucial physicochemical properties: vapor pressure and the Henry's Law constant. These parameters govern the tendency of PCB 80 to volatilize from surfaces and partition between water and the atmosphere, respectively.[4][5] An accurate understanding of these properties is fundamental for modeling its long-range transport, potential for bioaccumulation, and overall environmental impact. This document provides researchers and scientists with a synthesis of reported data, a deep dive into the theoretical underpinnings, and detailed methodologies for their experimental determination.

## Core Physicochemical Profile of PCB 80

PCB 80 is a tetrachlorobiphenyl, meaning it has four chlorine atoms attached to the biphenyl structure. Its properties are representative of mid-range chlorinated PCBs, which exhibit significant environmental persistence.

Property	Value	Source
IUPAC Number	80	[6]
Chemical Name	3,3',5,5'-Tetrachlorobiphenyl	
Molecular Formula	C <sub>12</sub> H <sub>6</sub> Cl <sub>4</sub>	[7]
Molecular Weight	291.98 g/mol	[6][7]
Physical State	Crystalline Solid	[2]
Water Solubility	Low; decreases with chlorination	[3][8]
Lipophilicity (Log Kow)	High; increases with chlorination	[3]

## Section 1: Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed (solid or liquid) phase at a given temperature in a closed system.[9] For a solid compound like PCB 80, this is more accurately the sublimation pressure. It is a direct measure of a substance's volatility and is a primary determinant of its ability to move from soil or other surfaces into the atmosphere.[3]

### Theoretical Framework

The vapor pressure of a substance increases non-linearly with temperature, a relationship that can be described by the Clausius-Clapeyron equation. Due to their low volatility, the vapor pressures of PCBs are very low at ambient temperatures.[2][3] It is crucial to distinguish between the vapor pressure of the solid-state (PS) and that of the hypothetical subcooled liquid (PL), as the latter is often used in partitioning calculations for environmental models.[10]

## Reported Vapor Pressure Values for PCB 80

The following data for PCB 80 is derived from a critical review of physicochemical properties, which provides selected values based on an evaluation of available experimental data.

Parameter	Value (Pa) at 25 °C (298.15 K)	Source
Solid Vapor Pressure (PS)	0.0421	[6]
Subcooled Liquid Vapor Pressure (PL)	Value not explicitly selected in this source	[10]

Note: Environmental modeling often requires the subcooled liquid vapor pressure. While not provided as a selected value in the cited critical review for PCB 80, it can be estimated from the solid vapor pressure if the enthalpy of fusion is known.

## Experimental Protocol: Knudsen Effusion Method

The determination of very low vapor pressures for substances like PCBs requires specialized techniques.[9][11] The Knudsen Effusion method is a robust technique for measuring the sublimation pressure of low-volatility solids.

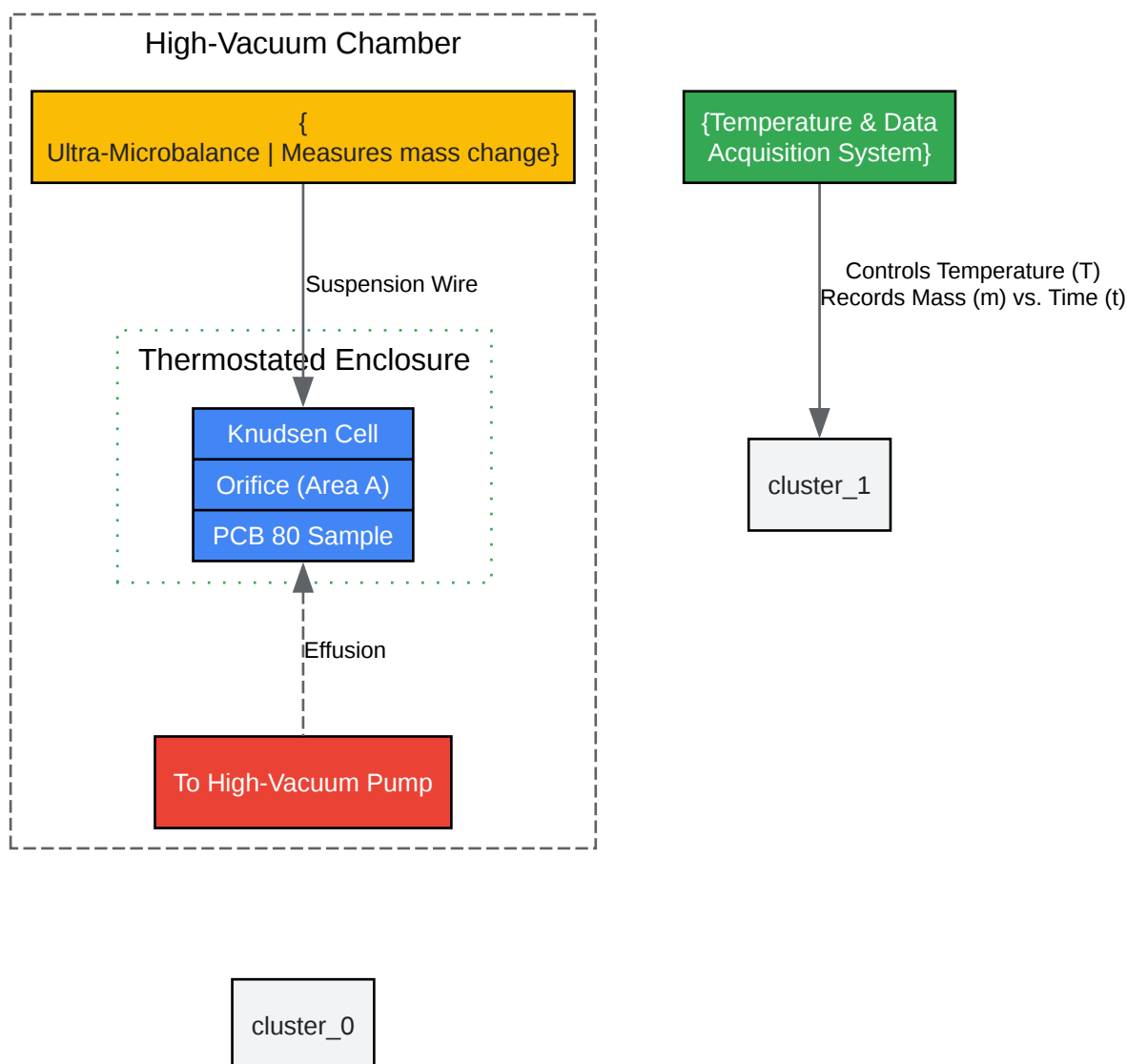
Principle: A solid sample is placed in a sealed cell (the Knudsen cell) containing a small orifice of known area. The cell is placed in a high-vacuum chamber and heated to a precise temperature. The rate at which the substance effuses through the orifice as a vapor is measured by the mass loss of the cell over time. The vapor pressure can then be calculated from this rate.[12]

Step-by-Step Methodology:

- **Sample Preparation:** A small quantity of pure PCB 80 crystalline solid is loaded into the Knudsen effusion cell.
- **Apparatus Setup:** The cell is suspended from an ultra-microbalance within a high-vacuum chamber. The temperature of the cell is precisely controlled by an external furnace or heating jacket.

- **Evacuation:** The chamber is evacuated to a high vacuum (e.g.,  $< 10^{-3}$  Pa) to ensure that the mean free path of the effusing molecules is greater than the orifice diameter, preventing intermolecular collisions that would violate the principle of free molecular flow.
- **Isothermal Measurement:** The cell is heated to a stable, predetermined temperature. The mass of the cell is continuously monitored by the microbalance.
- **Data Acquisition:** The rate of mass loss ( $dm/dt$ ) is recorded once a steady state is achieved at a constant temperature.
- **Calculation:** The vapor pressure ( $P$ ) is calculated using the Hertz-Knudsen equation:  $P = (dm/dt) / (A * \alpha) * \sqrt{2\pi RT/M}$  Where:
  - $dm/dt$  is the rate of mass loss.
  - $A$  is the area of the orifice.
  - $\alpha$  is the vaporization coefficient (often assumed to be 1 for well-defined orifices).
  - $R$  is the ideal gas constant.
  - $T$  is the absolute temperature in Kelvin.
  - $M$  is the molar mass of the substance.
- **Temperature Dependence:** The procedure is repeated at several different temperatures to determine the relationship between vapor pressure and temperature, allowing for the calculation of the enthalpy of sublimation.

Diagram: Knudsen Effusion Experimental Setup



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Caption: Workflow for vapor pressure determination using the Knudsen Effusion method.

## Section 2: Henry's Law Constant

The Henry's Law constant (HLC or H) is an equilibrium partition coefficient that describes the distribution of a chemical between air and a dilute aqueous solution.<sup>[13]</sup> It is formally defined as the ratio of a substance's partial pressure in the gas phase to its concentration in the aqueous phase ( $H = P/C$ ).<sup>[13]</sup> This constant is a critical parameter for predicting the tendency of a chemical to volatilize from water bodies, a key process in the global transport of PCBs.<sup>[14]</sup>

## Theoretical Framework

A higher HLC value indicates a greater tendency for a compound to partition into the air from the water. The HLC is temperature-dependent, generally increasing with temperature.<sup>[15]</sup> It can be experimentally determined directly or estimated from the ratio of the subcooled liquid vapor pressure (PL) and the aqueous solubility (CL).<sup>[16]</sup> Discrepancies often exist in literature values due to the experimental challenges posed by the very low water solubilities and vapor pressures of high-molecular-weight PCBs.<sup>[15][17]</sup>

## Reported Henry's Law Constant for PCB 80

The following value for PCB 80 is provided by the same comprehensive review, ensuring consistency. The value is calculated from the ratio of the subcooled liquid vapor pressure and aqueous solubility.

Parameter	Value at 25 °C (298.15 K)	Source
Henry's Law Constant (H)	20 Pa·m <sup>3</sup> /mol	<sup>[10]</sup>

## Experimental Protocol: Gas-Purging (Gas-Stripping)

### Method

The gas-purging or gas-stripping technique is a widely used kinetic method for determining the HLC of volatile and semi-volatile organic compounds.<sup>[13][18]</sup>

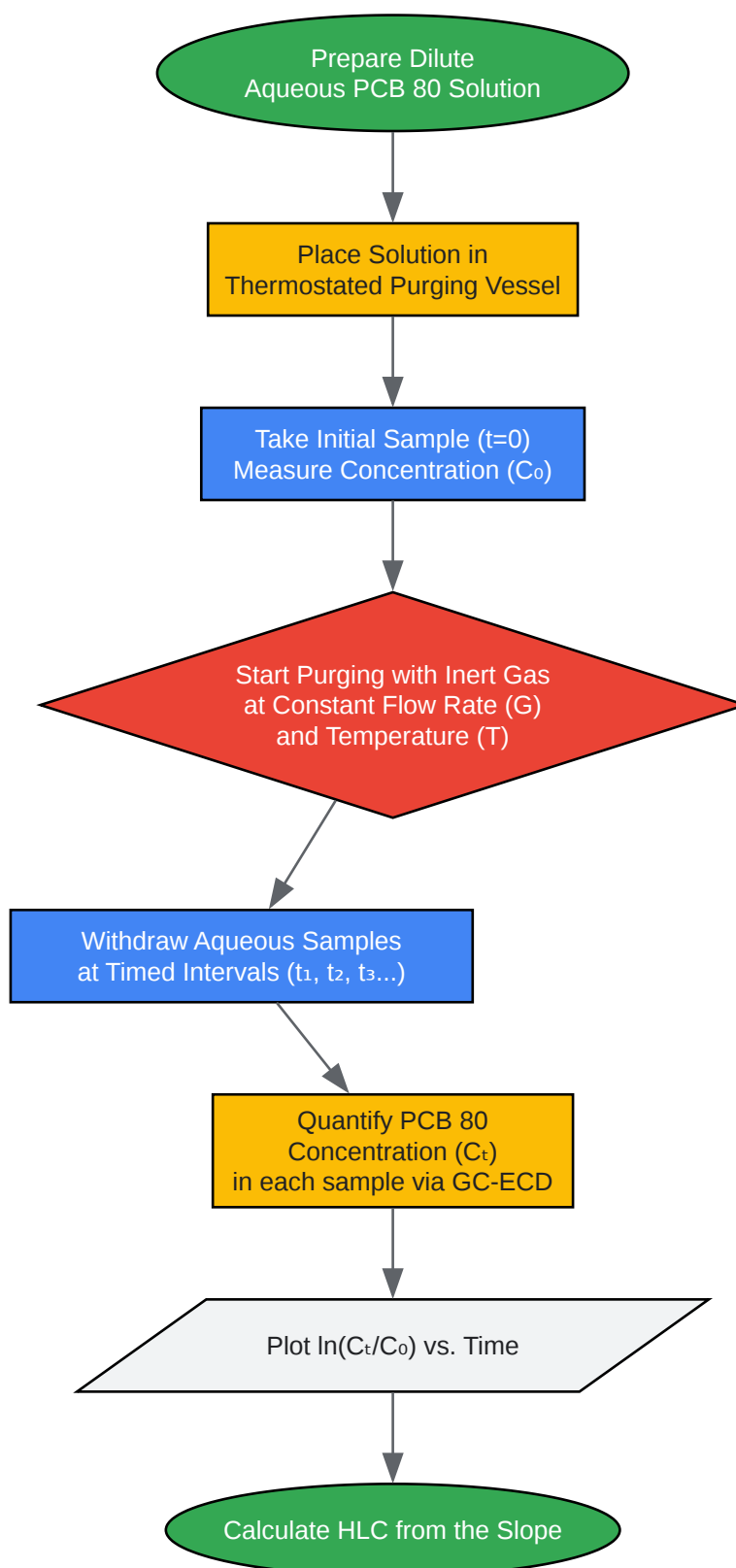
Principle: An inert gas (e.g., nitrogen) is bubbled at a constant flow rate through an aqueous solution containing the compound of interest. The purging gas strips the dissolved compound from the water phase. The decrease in the aqueous concentration of the compound over time is measured, and the HLC is calculated from this rate of decline.<sup>[13]</sup>

Step-by-Step Methodology:

- **Solution Preparation:** Prepare a dilute aqueous solution of PCB 80. Due to very low water solubility, this is often achieved by spiking a stock solution in a water-miscible solvent (e.g., acetone) into water and allowing the solvent to evaporate, followed by equilibration. The concentration must be below the solubility limit.

- **Apparatus Setup:** The aqueous solution is placed in a thermostated purging vessel designed to allow for efficient gas bubbling and sample collection. An inert gas is supplied through a mass flow controller to ensure a constant, known flow rate.
- **Initial Concentration ( $C_0$ ):** Before starting the gas flow, an initial water sample is taken to determine the starting concentration ( $C_0$ ) of PCB 80 using an appropriate analytical method (e.g., gas chromatography with electron capture detection, GC-ECD).
- **Gas Purging:** The inert gas is bubbled through the solution at a constant flow rate ( $G$ ). The temperature of the system is maintained at a constant, known value.
- **Sampling:** Aliquots of the aqueous solution are withdrawn at specific time intervals ( $t$ ).
- **Concentration Analysis:** The concentration of PCB 80 ( $C_t$ ) in each aliquot is quantified.
- **Data Analysis and Calculation:** The HLC is calculated based on the first-order decay of the concentration. A plot of  $\ln(C_t/C_0)$  versus time ( $t$ ) should yield a straight line. The HLC ( $H$ ) can be determined from the slope ( $k$ ) of this line using the equation:  $k = -(H * G) / (V * R * T)$   
Where:
  - $k$  is the slope of the  $\ln(C)$  vs. time plot.
  - $G$  is the gas flow rate.
  - $V$  is the volume of the water.
  - $R$  is the ideal gas constant.
  - $T$  is the absolute temperature. Rearranging for  $H$  gives:  $H = -(k * V * R * T) / G$

Diagram: Gas-Purging Experimental Workflow



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Caption: Workflow for Henry's Law constant determination via the gas-purging method.

## Conclusion: Implications for Environmental Risk Assessment

The physicochemical properties of PCB 80—a low but significant vapor pressure and a moderate Henry's Law constant—are central to its behavior as an environmental contaminant. Its vapor pressure allows for slow but persistent volatilization from contaminated soils and surfaces, facilitating entry into the atmosphere. The Henry's Law constant dictates that once in a water body, there is a significant thermodynamic driving force for it to partition into the air.

Together, these properties contribute to the long-range atmospheric transport of PCB 80 far from its original sources, leading to its global distribution.<sup>[4]</sup> For researchers, professionals in drug development (where understanding molecular behavior is paramount), and environmental scientists, a firm grasp of these fundamental parameters is indispensable. Accurate, experimentally validated data on vapor pressure and Henry's Law constants are the bedrock of predictive models used to assess the exposure, risk, and ultimate fate of persistent chemicals in the environment.

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